

Solubility Profile of Tert-butyl Cyclohexanecarboxylate: A Technical Guide

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Compound of Interest

Compound Name: *Tert-butyl cyclohexanecarboxylate*

Cat. No.: *B184319*

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This technical guide provides a comprehensive overview of the solubility characteristics of **tert-butyl cyclohexanecarboxylate**, a key intermediate in organic synthesis. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on its physicochemical properties to infer solubility, alongside a detailed experimental protocol for its determination.

Physicochemical Properties and Inferred Solubility

Tert-butyl cyclohexanecarboxylate (CAS No. 16537-05-6) is an ester with a molecular formula of $C_{11}H_{20}O_2$ and a molecular weight of 184.28 g/mol.^{[1][2]} Its structure, featuring a bulky nonpolar tert-butyl group and a cyclohexane ring, largely dictates its solubility behavior. The octanol-water partition coefficient (logP) is a critical indicator of a compound's lipophilicity and, by extension, its solubility in organic solvents. The estimated logP value for **tert-butyl cyclohexanecarboxylate** is approximately 2.9 to 3.46, signifying a high preference for nonpolar environments over aqueous media.^{[3][4]}

Based on the principle of "like dissolves like" and its high logP value, **tert-butyl cyclohexanecarboxylate** is expected to be readily soluble in nonpolar and moderately polar organic solvents, while exhibiting poor solubility in highly polar solvents like water. One source provides an estimated water solubility of 19.94 mg/L at 25°C, confirming its hydrophobic nature.^[3]

Table 1: Physicochemical Properties and Qualitative Solubility of **Tert-butyl Cyclohexanecarboxylate**

Property	Value	Reference
CAS Number	16537-05-6	[1]
Molecular Formula	C ₁₁ H ₂₀ O ₂	[1]
Molecular Weight	184.28 g/mol	[2][4]
logP (o/w)	~2.9 - 3.46 (estimated)	[3][4]
Water Solubility	19.94 mg/L @ 25°C (estimated)	[3]
Qualitative Solubility in Alcohols	Soluble	[5]
Inferred Solubility in Nonpolar Solvents (e.g., Hexane, Toluene)	High	-
Inferred Solubility in Moderately Polar Solvents (e.g., Acetone, Ethyl Acetate)	Moderate to High	-
Inferred Solubility in Polar Aprotic Solvents (e.g., DMSO, DMF)	Moderate	-
Inferred Solubility in Polar Protic Solvents (e.g., Methanol, Ethanol)	Moderate	-

Experimental Protocol: Determination of Solubility by Gravimetric Method

The following is a detailed methodology for the experimental determination of the solubility of **tert-butyl cyclohexanecarboxylate** in an organic solvent.

Objective: To quantify the solubility of **tert-butyl cyclohexanecarboxylate** in a selected organic solvent at a specific temperature.

Materials:

- **Tert-butyl cyclohexanecarboxylate** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (readable to 0.1 mg)
- Thermostatic shaker or water bath
- Vials with screw caps
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed evaporation dishes or beakers
- Volumetric flasks and pipettes
- Drying oven
- Desiccator

Procedure:

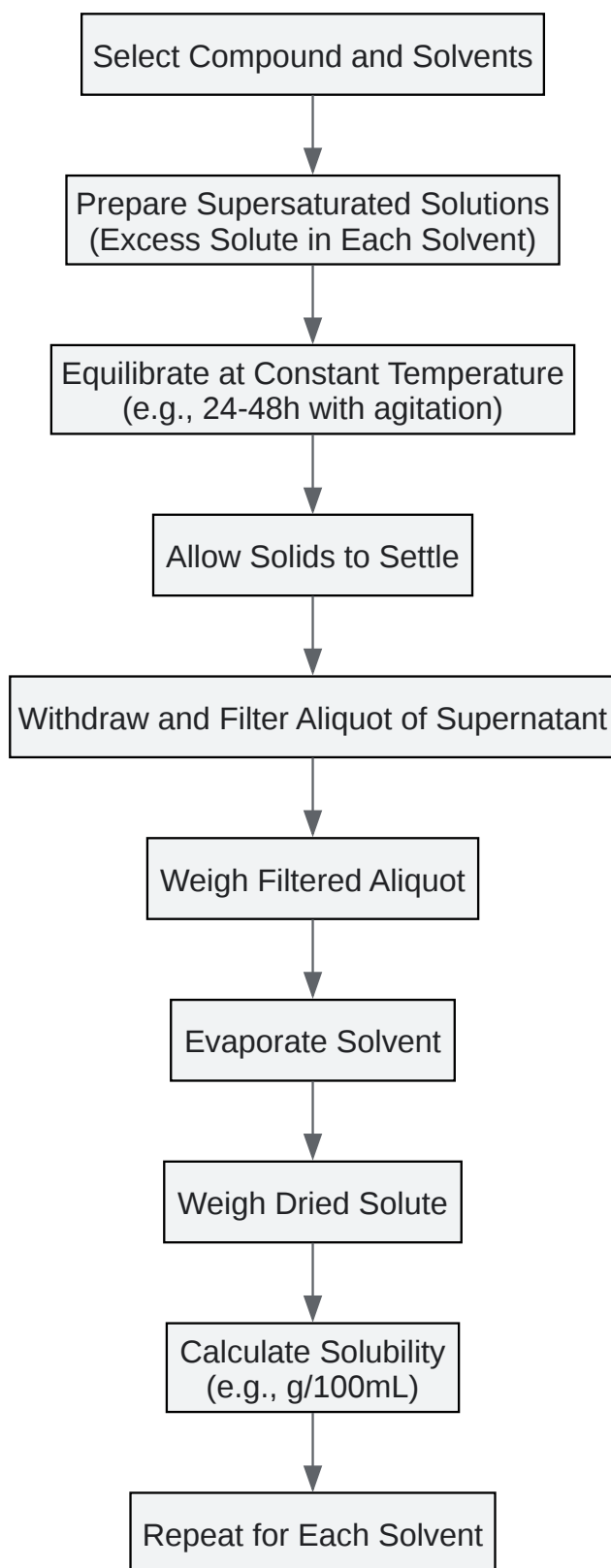
- Preparation of Saturated Solution:
 - Add an excess amount of **tert-butyl cyclohexanecarboxylate** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker or water bath set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours), with continuous agitation to facilitate dissolution.

- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid premature crystallization.
 - Immediately filter the solution through a chemically compatible syringe filter into a pre-weighed, clean, and dry evaporation dish. This step is critical to remove any undissolved microcrystals.
- Solvent Evaporation:
 - Weigh the evaporation dish containing the filtered solution to determine the mass of the solution.
 - Place the evaporation dish in a drying oven at a temperature sufficient to evaporate the solvent without degrading the solute. The oven temperature should be well below the boiling point of **tert-butyl cyclohexanecarboxylate** (approximately 208.7 °C).[3]
 - Continue heating until all the solvent has evaporated and a constant weight of the dried solute is achieved.
- Data Analysis and Calculation:
 - Cool the evaporation dish in a desiccator to room temperature before weighing.
 - Weigh the evaporation dish with the dried solute.
 - The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 mL)} = [(\text{Mass of dish + solute}) - (\text{Mass of empty dish})] / (\text{Volume of filtered solution in mL}) * 100$$

Workflow for Solubility Determination

The following diagram illustrates a general workflow for determining the solubility of a compound like **tert-butyl cyclohexanecarboxylate** in various organic solvents.



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Solubility Determination Workflow

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References

- 1. Tert-butyl cyclohexanecarboxylate | C₁₁H₂₀O₂ | CID 11816271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. tert-butyl cyclohexane carboxylate, 16537-05-6 [thegoodscentscompany.com]
- 4. chemscene.com [chemscene.com]
- 5. 4-tert-butyl cyclohexane carboxaldehyde, 20691-52-5 [thegoodscentscompany.com]
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